commercial availability of 2-Hydroxy-5-iodonicotinic acid

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Compound of Interest

Compound Name:	*2-Hydroxy-5-iodonicotinic acid*
CAS No.:	*390360-97-1*
Cat. No.:	*B1278611*

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An In-depth Technical Guide to the Commercial Availability of **2-Hydroxy-5-iodonicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxy-5-iodonicotinic acid is a halogenated pyridine derivative of significant interest in medicinal chemistry and drug discovery.[1] Its structural motifs, a pyridine ring with hydroxyl, carboxyl, and iodo substituents, offer multiple points for chemical modification, making it a versatile building block for the synthesis of novel bioactive molecules.[1] This guide provides a comprehensive overview of its commercial availability, physicochemical properties, synthesis, applications, and analytical methods.

Commercial Availability and Suppliers

2-Hydroxy-5-iodonicotinic acid is available from a number of commercial suppliers, catering to research and development needs. The availability can range from small laboratory quantities to bulk amounts, although larger quantities may require custom synthesis.

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Table 1: Commercial Suppliers of **2-Hydroxy-5-iodonicotinic Acid** and Related Compounds

Supplier	Compound Name	CAS Number	Notes
Novasyn Organics	2-HYDROXY-5-IODO NICOTINIC ACID	Not specified	Fine chemicals manufacturer and supplier.[2]
HANGZHOU LEAP CHEM CO., LTD.	2-hydroxy-5-iodonicotinic acid	Not specified	China-based trader.[3]
Hangzhou zhongqi chem co.,Ltd	2-HYDROXY-5-IODONICOTINIC ACID	Not specified	China-based trader.[4]
Sigma-Aldrich	6-Hydroxy-3,4-dihydro-2(1H)-quinolinone	54197-66-9	A related heterocyclic compound.
Fisher Scientific	6-hydroxy-1,2,3,4-tetrahydroquinolin-2-one	54197-66-9	A related heterocyclic compound.[5]
Apollo Scientific	2-Hydroxy-5-nitronicotinic acid	6854-07-5	A nitro-substituted analog.[6]
Santa Cruz Biotechnology	2-Hydroxy-5-nitronicotinic acid	6854-07-5	A nitro-substituted analog.[7]
Chem-Impex	2-Hydroxy-5-iodopyridine	13472-79-2	A related building block.[8]

Note: The CAS number for **2-Hydroxy-5-iodonicotinic acid** is not consistently provided across all suppliers. Researchers should verify the identity of the compound with the supplier prior to purchase.

Physicochemical Properties

Understanding the physicochemical properties of **2-Hydroxy-5-iodonicotinic acid** is crucial for its handling, storage, and application in chemical synthesis. While experimental data for this

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specific molecule is not widely published, properties can be estimated based on its structure and data from similar compounds.

Table 2: Physicochemical Properties of Nicotinic Acid Derivatives

Property	2-Hydroxynicotinic acid	2-Hydroxy-5-nitronicotinic acid
Molecular Formula	C6H5NO3[9]	C6H4N2O5[10]
Molecular Weight	139.11 g/mol [9]	184.11 g/mol [10]
Melting Point	258-261 °C[11]	236-240 °C[10]
Boiling Point	255.04°C (estimate)[11]	375.1±42.0 °C (Predicted)[10]
pKa	2.40±0.20 (Predicted)[11]	1.83±0.20 (Predicted)[10]
Appearance	White to light yellow powder[11]	Yellow solid[10]

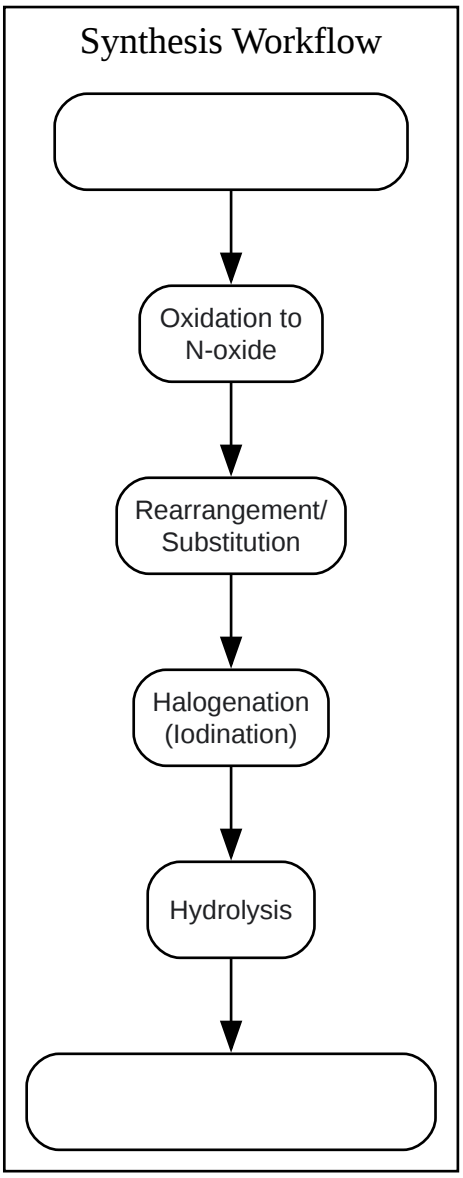
Synthesis of Nicotinic Acid Derivatives

The synthesis of substituted nicotinic acids often involves multi-step processes. A general approach to synthesizing 2-hydroxynicotinic acid derivatives can be adapted for the iodo-substituted version. For instance, one patented method describes the synthesis of 2-hydroxynicotinic acid from nicotinic acid N-oxide.[12] Another method involves the hydrolysis of 3-cyano-2-pyridone.[13]

Illustrative Synthetic Workflow

The following diagram outlines a conceptual workflow for the synthesis of a substituted 2-hydroxynicotinic acid.

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Caption: Conceptual workflow for the synthesis of **2-Hydroxy-5-iodonicotinic acid**.

Example Protocol: Synthesis of 2-Hydroxynicotinic Acid from 3-Cyano-2-pyridone

This protocol describes the synthesis of the parent compound, 2-hydroxynicotinic acid, which can be a precursor for further iodination.

Materials:

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- 3-cyano-2-pyridone
- Potassium hydroxide (KOH) pellets (85%)
- Ethylene glycol
- Water
- Ice

Procedure:

- Prepare a solution containing 6 g of 3-cyano-2-pyridone, 7.5 g of potassium hydroxide pellets, 8 ml of ethylene glycol, and 1.5 ml of water.[13]
- Heat the solution to 150-160 °C for 15 minutes.[13]
- Pour the reaction mixture into ice water.[13]
- Acidify the aqueous solution to a pH of approximately 3.[13]
- The 2-hydroxynicotinic acid will precipitate.[13]
- Collect the precipitate by filtration and dry the product. The expected melting point is 258-260 °C.[13]

Applications in Research and Drug Discovery

Pyridine carboxylic acid isomers and their derivatives are foundational scaffolds in medicinal chemistry, leading to the development of numerous drugs.[14] The introduction of a hydroxyl group and a halogen atom, such as iodine, can significantly modulate the biological activity and pharmacokinetic properties of the parent molecule.

- Enzyme Inhibition: Hydroxamic acid derivatives, which can be synthesized from carboxylic acids, are known to chelate metal ions in the active sites of metalloenzymes, making them potent inhibitors.[15] This makes **2-Hydroxy-5-iodonicotinic acid** a valuable precursor for developing inhibitors of enzymes like histone deacetylases (HDACs) and matrix metalloproteinases (MMPs).[15]

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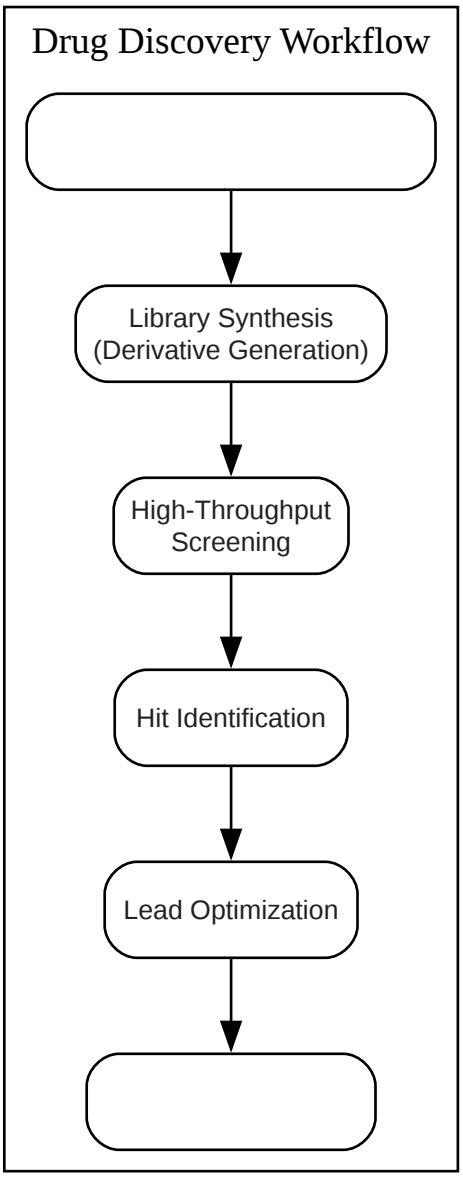
- Scaffold for Drug Design: The pyridine ring is a common feature in many pharmaceuticals.[14] 5-Hydroxynicotinic acid derivatives have been investigated for their potential in treating cardiovascular and neurodegenerative diseases.[1] The iodo-substituent can serve as a handle for further functionalization through cross-coupling reactions or can enhance binding to target proteins through halogen bonding.

- Herbicidal Activity: α-hydroxycarboxylic acid derivatives have been explored as potential herbicides targeting enzymes like dihydroxyacid dehydratase (DHAD).[16]

Drug Discovery Workflow

The following diagram illustrates a typical workflow for utilizing a compound like **2-Hydroxy-5-iodonicotinic acid** in a drug discovery program.

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Caption: A typical drug discovery workflow utilizing a core scaffold.

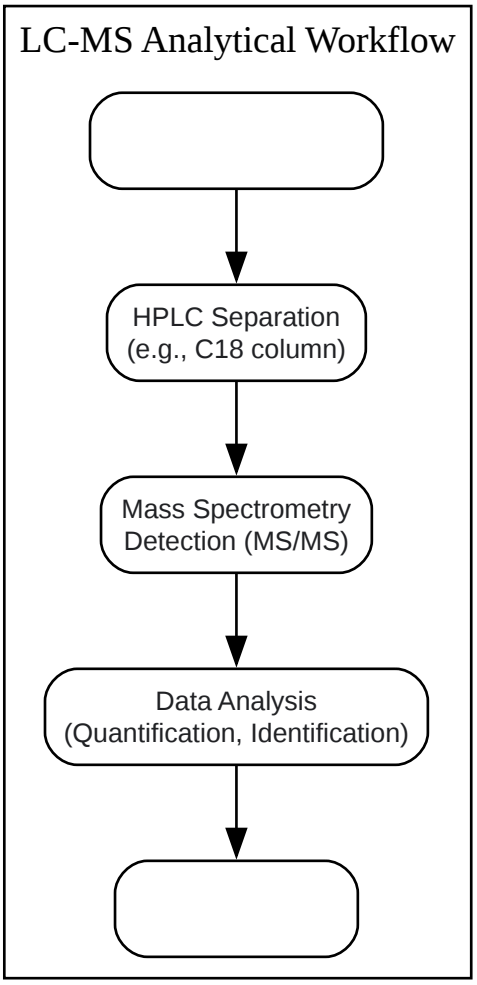
Analytical Methods

Accurate and robust analytical methods are essential for verifying the identity, purity, and quantity of **2-Hydroxy-5-iodonicotinic acid**. High-Performance Liquid Chromatography (HPLC) coupled with UV or mass spectrometry (MS) detection is a common and effective technique.

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Illustrative Analytical Workflow

The following diagram shows a general workflow for the analysis of a small molecule using LC-MS.



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Caption: General workflow for LC-MS analysis.

Example Protocol: HPLC-UV Analysis

While a specific validated method for **2-Hydroxy-5-iodonicotinic acid** is not readily available, a general method for related aromatic carboxylic acids can be adapted.

Instrumentation and Conditions:

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- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 µm).
- Mobile Phase: A gradient of an aqueous buffer (e.g., 20 mM ammonium formate, pH 3.7) and an organic solvent (e.g., acetonitrile with 0.05% formic acid).[17]
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detection: UV detection at an appropriate wavelength (e.g., 254 nm).

Sample Preparation:

- Accurately weigh a small amount of the sample.
- Dissolve the sample in a suitable solvent (e.g., a mixture of the mobile phase components).
- Filter the sample through a 0.45 µm syringe filter before injection.

Safety and Handling

Substituted nicotinic acids and their derivatives should be handled with care in a laboratory setting. While a specific safety data sheet (SDS) for **2-Hydroxy-5-iodonicotinic acid** is not widely available, the hazards can be inferred from similar compounds.

General Hazards:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Measures:

- Wear protective gloves, eye protection, and face protection.

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- Use only outdoors or in a well-ventilated area.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.

First Aid:

- If on skin: Wash with plenty of soap and water.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.

Conclusion

2-Hydroxy-5-iodonicotinic acid is a valuable building block for chemical synthesis, particularly in the field of drug discovery. While its commercial availability may be limited to specialized suppliers, its synthesis from related precursors is feasible. Its unique combination of functional groups provides a versatile platform for the development of novel compounds with a wide range of potential therapeutic applications. As with any chemical reagent, proper safety precautions should be taken during its handling and use.

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